

GW280264X stability and storage conditions

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Compound of Interest

Compound Name: GW280264X

Cat. No.: B15577662

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GW280264X Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **GW280264X**, a potent inhibitor of ADAM10 and ADAM17. Adherence to these guidelines is crucial for ensuring the compound's integrity and obtaining reliable experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **GW280264X** powder?

A1: The powdered form of **GW280264X** should be stored at -20°C.^{[1][2][3][4]} Under these conditions, it is stable for up to three years.^{[1][2]}

Q2: How should I store stock solutions of **GW280264X**?

A2: Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.^[2] For long-term storage, it is recommended to store stock solutions at -80°C, where they are stable for up to one year.^[2] For shorter-term storage, -20°C is acceptable for up to one month.^{[1][2][5]}

Q3: What is the recommended solvent for preparing stock solutions?

A3: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **GW280264X**.^{[1][2][3][4]} It is soluble in DMSO at a concentration of up to 100 mg/mL.^{[1][2][3][4]} For in vivo experiments, a common vehicle is a mixture of 10% DMSO and 90% corn oil.^[1]

Q4: Are there any specific handling instructions I should be aware of?

A4: Yes, it is important to use fresh, moisture-free DMSO when preparing stock solutions, as moisture can reduce the solubility of the compound.^[2] For in vitro cellular assays, it is common to dilute the DMSO stock solution with cell culture media. For in vivo studies, it is recommended to prepare the working solution fresh on the day of use.^[5] If precipitation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.^[5]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced or no compound activity in experiments.	Improper storage leading to degradation.	Ensure the compound (powder and stock solutions) has been stored at the correct temperatures and for the recommended duration. Use a fresh vial of the compound if degradation is suspected.
Repeated freeze-thaw cycles of stock solutions.	Aliquot stock solutions into smaller, single-use volumes to minimize freeze-thaw cycles.	
Inaccurate concentration of the stock solution.	Verify the calculations for preparing the stock solution. If possible, confirm the concentration using an appropriate analytical method.	
Precipitation observed in stock or working solutions.	Exceeded solubility limit.	Ensure the concentration does not exceed the recommended solubility in the chosen solvent. Gentle warming or sonication may help to redissolve the compound.
Use of old or wet solvent.	Prepare fresh stock solutions using high-purity, anhydrous DMSO. [2]	
Low temperature of the working solution.	For in vivo experiments, ensure the vehicle is at an appropriate temperature to maintain solubility.	
Inconsistent experimental results.	Inconsistent compound concentration between experiments.	Prepare a large batch of stock solution and aliquot it to ensure consistency across multiple experiments.

Degradation of the compound in the experimental setup.

Assess the stability of GW280264X under your specific experimental conditions (e.g., temperature, pH of the medium).

Stability and Storage Data

Powder Form

Storage Condition	Duration
-20°C	3 years[1][2]

In Solvent

Solvent	Storage Condition	Duration
DMSO	-80°C	1 year[2] (or 6 months[1][5])
DMSO	-20°C	1 month[1][2][5]

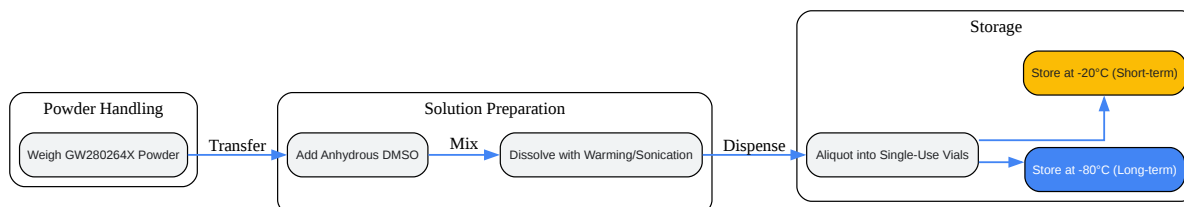
Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- **Weighing:** Accurately weigh out the desired amount of **GW280264X** powder (Molecular Weight: 575.72 g/mol). For example, to prepare 1 mL of a 10 mM stock solution, you would need 5.76 mg of the compound.
- **Dissolving:** Add the appropriate volume of anhydrous DMSO to the powder. Using the previous example, add 1 mL of DMSO.
- **Solubilizing:** If necessary, gently warm the solution and/or use an ultrasonic bath to ensure the compound is fully dissolved.[1]
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage or -20°C for

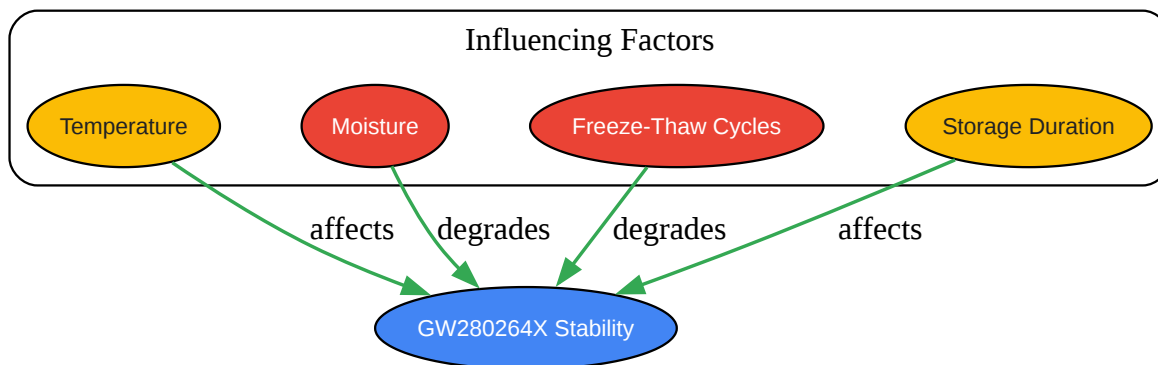
short-term use.[2]

Visualizations



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Caption: Workflow for preparing and storing **GW280264X** stock solutions.



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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. GW 280264X | ADAMs | Tocris Bioscience [tocris.com]
- 4. GW 280264X (7030) by Tocris, Part of Bio-Techne [bio-technique.com]
- 5. medchemexpress.com [medchemexpress.com]
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